

Analytical Standards for Vitispirane Isomers: Application Notes and Protocols

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Compound of Interest

Compound Name: Vitispirane

Cat. No.: B1609481

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Introduction

Vitispirane is a C13-norisoprenoid aroma compound found in various fruits and wines, notably in aged Riesling.[1] It exists as two diastereomers, cis- and trans-**vitispirane**, which contribute to the aromatic profile of these products with characteristic floral, fruity, woody, or eucalyptus-like notes.[2] The concentration of **vitispirane** in wine is often low, sometimes below its sensory threshold of 800 µg/L, yet it can play a significant role in the overall bouquet.[1] The accurate quantification and chiral separation of **vitispirane** isomers are crucial for quality control, authenticity assessment, and understanding its formation and impact on sensory properties. This document provides detailed application notes and protocols for the analysis of **vitispirane** isomers.

Quantitative Data Summary

The concentration of **vitispirane** isomers can vary significantly depending on the grape variety, viticultural practices, winemaking techniques, and aging conditions. The following table summarizes reported concentrations of total **vitispirane** in different wine varieties. Data for individual cis and trans isomers are limited in the literature.

Wine Variety	Concentration Range (µg/L)	Reference
Riesling (young)	0.5 - 80	[1]
Various Red and White Wines	Generally below sensory threshold	[1]

Experimental Protocols

Protocol 1: Quantitative Analysis of Vitispirane in Wine using Headspace Solid-Phase Microextraction (HS-SPME) coupled with Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol details a common method for the extraction and quantification of **vitispirane** from a wine matrix.

Materials and Reagents:

- Wine sample
- Sodium chloride (NaCl), analytical grade
- Deuterated **vitispirane** ($[^2\text{H}_5]$ -**vitispirane**) internal standard solution (10 µg/L in ethanol)
- 20 mL headspace vials with magnetic screw caps and PTFE/silicone septa
- SPME fiber assembly: 50/30 µm Divinylbenzene/Carboxen/Polydimethylsiloxane (DVB/CAR/PDMS)
- Gas chromatograph coupled to a mass spectrometer (GC-MS)

Procedure:

- Sample Preparation:

- Pipette 5 mL of the wine sample into a 20 mL headspace vial.
- Add 1.5 g of NaCl to the vial to increase the ionic strength of the matrix and enhance the release of volatile compounds.
- Spike the sample with 50 µL of the deuterated **vitispirane** internal standard solution.
- Immediately seal the vial with the screw cap.
- HS-SPME Extraction:
 - Place the vial in an autosampler tray with an incubation station.
 - Incubate the sample at 40°C for 15 minutes with agitation (e.g., 250 rpm) to allow for equilibration of the volatiles in the headspace.
 - Expose the DVB/CAR/PDMS SPME fiber to the headspace of the sample for 30 minutes at 40°C with continued agitation.
- GC-MS Analysis:
 - After extraction, immediately transfer the SPME fiber to the GC injector.
 - Desorb the analytes from the fiber in the GC inlet at 250°C for 5 minutes in splitless mode.
 - The GC separation can be performed on a polar capillary column, such as one with a wax-based stationary phase.
 - The mass spectrometer is operated in electron ionization (EI) mode, and data is acquired in selected ion monitoring (SIM) mode for enhanced sensitivity and selectivity.

GC-MS Parameters:

Parameter	Value
Gas Chromatograph	
Column	DB-Wax (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent
Carrier Gas	Helium at a constant flow of 1.2 mL/min
Injector Temperature	250°C
Injection Mode	Splitless (5 min)
Oven Temperature Program	40°C (hold 4 min), ramp to 220°C at 6°C/min, hold for 20 min
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI) at 70 eV
Ion Source Temperature	230°C
Transfer Line Temperature	250°C
Acquisition Mode	Selected Ion Monitoring (SIM)
Monitored Ions (Vitispirane)	m/z 108, 121, 177, 192
Monitored Ions ([² H ₅]-Vitispirane)	m/z 113, 126, 182, 197

Quantification:

Create a calibration curve using standard solutions of **vitispirane** in a model wine solution (e.g., 12% ethanol, 5 g/L tartaric acid, pH 3.5) with a fixed concentration of the deuterated internal standard. The concentration of **vitispirane** in the wine samples is determined by relating the peak area ratio of the analyte to the internal standard to the calibration curve.

Protocol 2: Chiral Separation of Vitispirane Isomers by Enantioselective Gas Chromatography

This protocol outlines a method for the separation of cis- and trans-**vitispirane** isomers.

Materials and Reagents:

- Wine extract containing **vitispirane** isomers (obtained from Protocol 1 or other extraction methods)
- Chiral gas chromatography column
- Gas chromatograph with a flame ionization detector (FID) or coupled to a mass spectrometer (MS)

Procedure:

- Sample Injection:
 - Inject 1 μ L of the wine extract into the GC.
- Enantioselective GC Analysis:
 - The separation of **vitispirane** isomers is achieved on a chiral stationary phase. A common choice is a cyclodextrin-based column.
 - The specific elution order of the isomers will depend on the chiral stationary phase used and should be confirmed with authentic standards of the individual isomers.

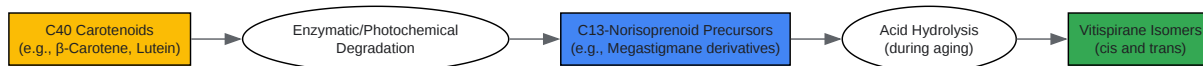
Enantioselective GC Parameters:

Parameter	Value
Gas Chromatograph	
Column	2,6-di-O-pentyl-3-O-butyryl- γ -cyclodextrin-based chiral column (e.g., 30 m x 0.25 mm i.d., 0.25 μ m film thickness)
Carrier Gas	Helium or Hydrogen
Injector Temperature	240°C
Injection Mode	Split or Splitless
Oven Temperature Program	Isothermal at a temperature optimized for the separation of the isomers (e.g., 120°C), or a slow temperature ramp.
Detector	FID or MS

Visualizations

Vitispirane Formation Pathway

Vitispirane is a C13-norisoprenoid, which is formed from the degradation of C40 carotenoids, such as β -carotene and lutein, present in grapes. The enzymatic and non-enzymatic degradation of these carotenoids leads to the formation of various precursors, which are then transformed into **vitispirane** during fermentation and aging.

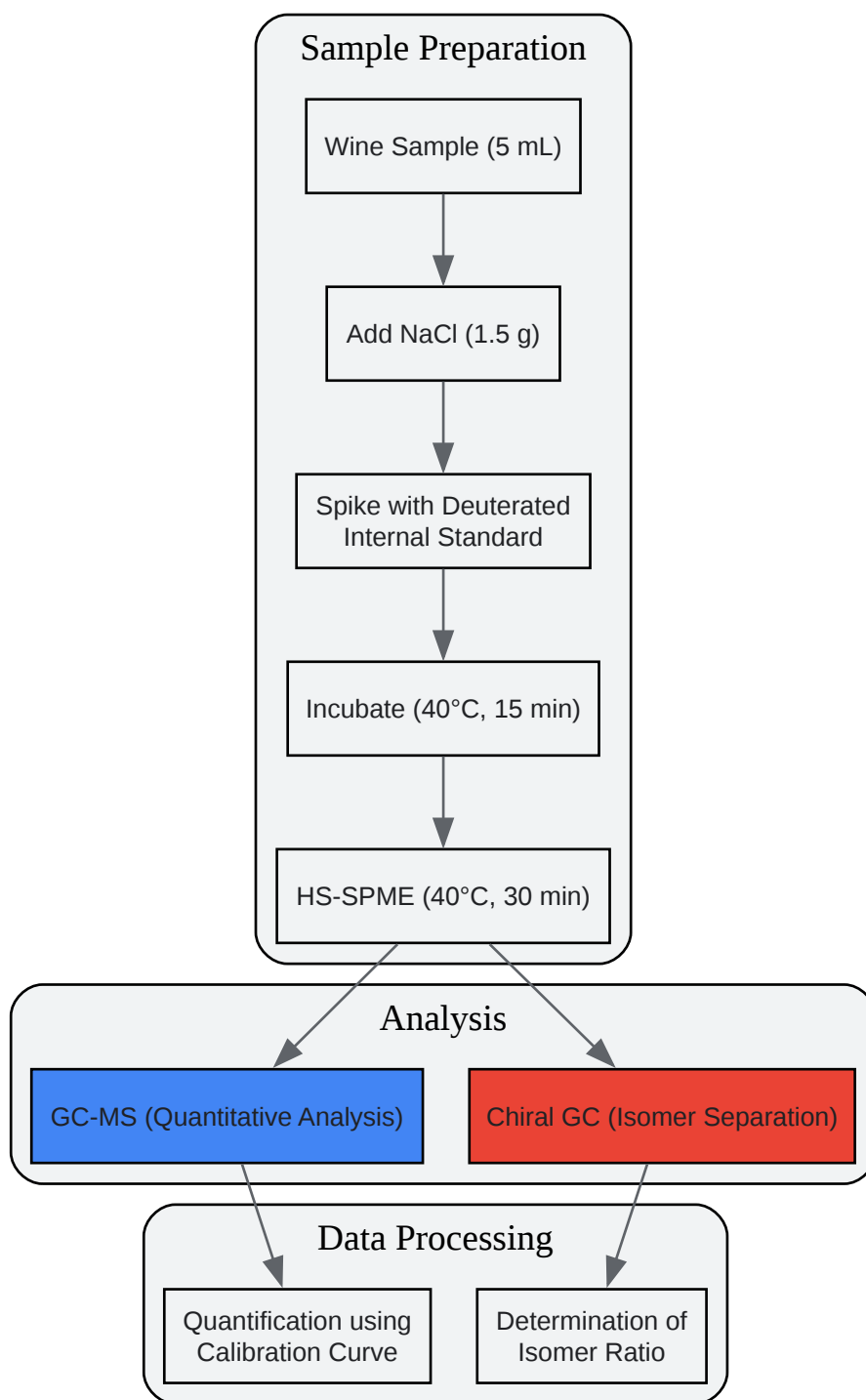


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Caption: Biosynthetic pathway of **Vitispirane** from carotenoid precursors.

Experimental Workflow for Vitispirane Analysis

The following diagram illustrates the general workflow for the quantitative and chiral analysis of **vitispirane** isomers in wine.



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Caption: Workflow for **Vitispirane** analysis in wine.

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References

- 1. iris.unime.it [iris.unime.it]
- 2. researchgate.net [researchgate.net]
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